

Adezmapimod's Mechanism of Action on p38 MAPK: A Technical Guide

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Compound of Interest

Compound Name: Adezmapimod

Cat. No.: B1681494

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Introduction

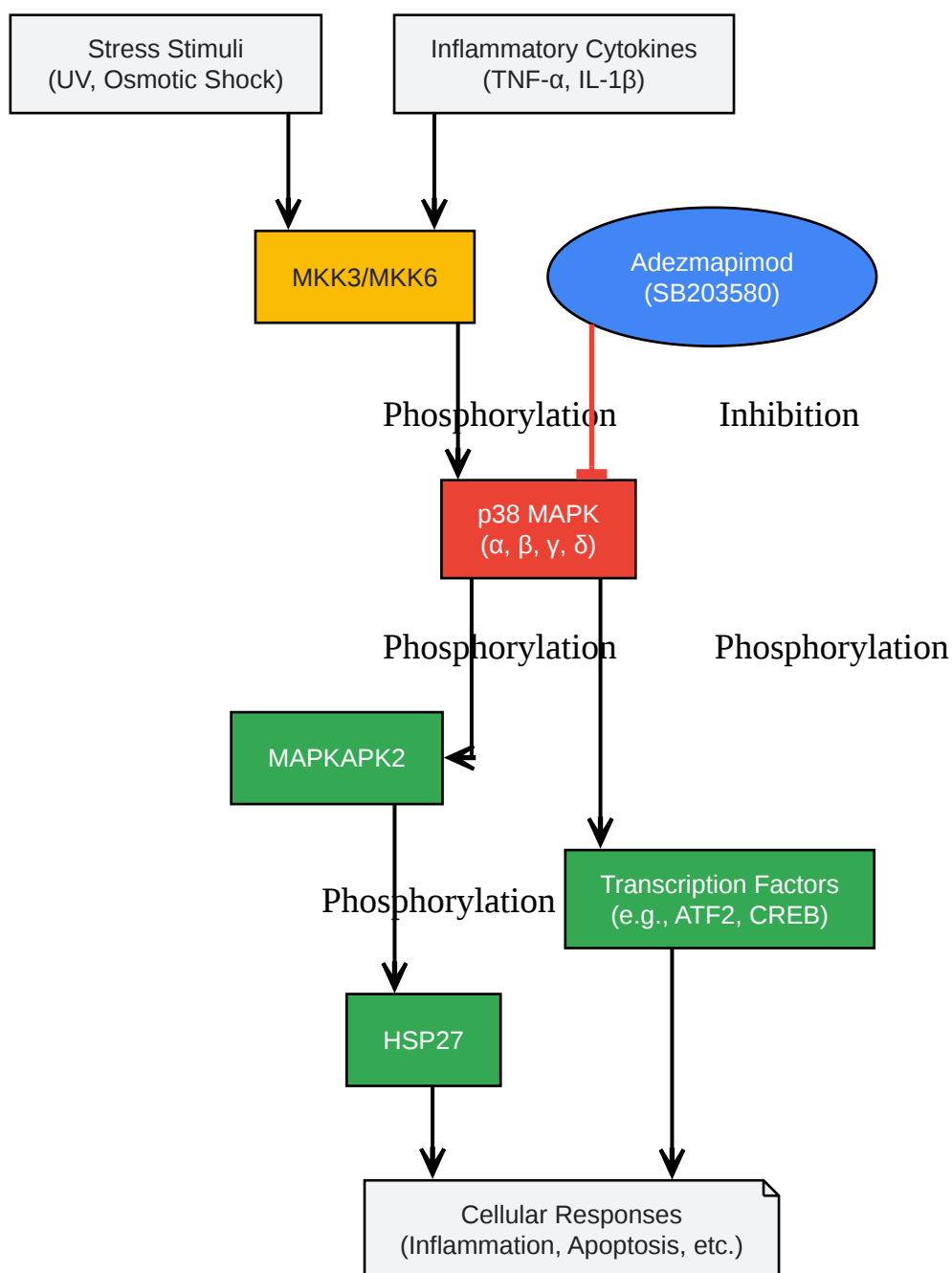
Adezmapimod (formerly known as SB203580) is a potent and selective, ATP-competitive inhibitor of p38 mitogen-activated protein kinase (MAPK).^{[1][2][3]} The p38 MAPK signaling pathway is a critical regulator of cellular responses to inflammatory cytokines and environmental stress, playing a significant role in various pathological conditions, including inflammatory diseases and cancer.^{[4][5][6]} This technical guide provides an in-depth overview of the mechanism of action of **Adezmapimod**, focusing on its interaction with p38 MAPK and the downstream consequences of this inhibition. The information presented herein is intended to support researchers and drug development professionals in their understanding and potential application of this compound.

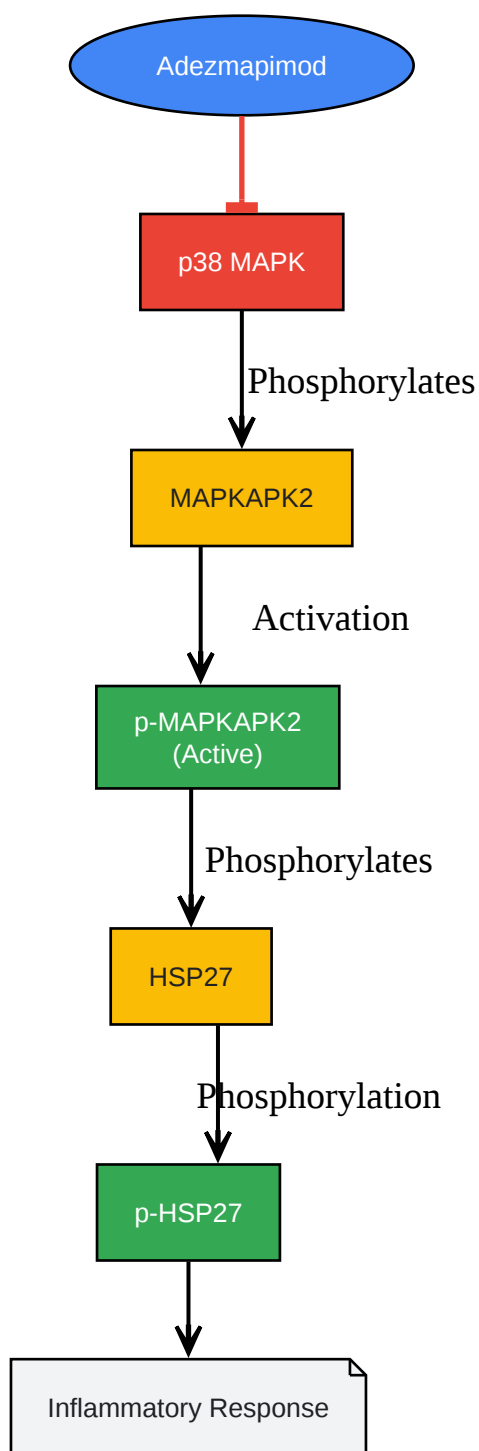
Core Mechanism of Action: Inhibition of p38 MAPK

Adezmapimod exerts its biological effects through the direct inhibition of the p38 MAPK family, with a pronounced selectivity for the α and β isoforms.^{[2][7][8]} As an ATP-competitive inhibitor, **Adezmapimod** binds to the ATP-binding pocket of the kinase, preventing the phosphorylation of its downstream substrates.^[1] This targeted inhibition effectively blocks the propagation of the stress and inflammatory signals mediated by the p38 MAPK pathway.

p38 MAPK Signaling Pathway

The p38 MAPK pathway is a tiered signaling cascade. It is typically initiated by cellular stressors or inflammatory cytokines, which activate upstream MAPK kinases (MKKs), primarily MKK3 and MKK6. These MKKs then dually phosphorylate and activate p38 MAPK. Activated p38, in turn, phosphorylates a variety of downstream targets, including other kinases like MAPK-activated protein kinase 2 (MAPKAPK2) and transcription factors, leading to a cellular response.





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